

The Historical Utility of Calcium Hydride

"Hydrolith": A Technical Review

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Compound of Interest

Compound Name: Calcium hydride

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium hydride (CaH_2), historically marketed under the trade name "Hydrolith," is an inorganic compound that served pivotal roles in various scientific and industrial applications throughout the 20th century.^{[1][2]} As a saline hydride, this greyish-white powder (white when pure) is characterized by its salt-like structure and vigorous, exothermic reaction with water to produce high-purity hydrogen gas and calcium hydroxide.^{[2][3][4][5]} This reactivity established its prominence in three primary historical applications: as a portable source of hydrogen, a specialized desiccant for organic solvents, and a potent reducing agent in metallurgy. This guide provides a detailed technical examination of these historical uses, presenting available quantitative data, experimental protocols, and process workflows.

Physico-Chemical Properties of Calcium Hydride

A foundational understanding of Hydrolith's properties is essential to appreciate its historical applications.

Property	Value
Chemical Formula	CaH ₂
Molar Mass	42.09 g/mol
Appearance	Grey or white solid powder
Density	1.70 g/cm ³ [5]
Melting Point	816 °C (in a hydrogen atmosphere)
Decomposition Temperature	~600 °C
Solubility	Insoluble in all non-reactive solvents; reacts vigorously with water and alcohols.[5][6]
Preparation	Direct combination of calcium and hydrogen at 300-400 °C.[3][6]

Historical Application 1: Portable Hydrogen Generation

The ability of **calcium hydride** to react readily with water to produce hydrogen gas made it an invaluable portable source of hydrogen, especially in the 1940s for military and meteorological purposes.[3]

The fundamental reaction for hydrogen generation is:



This reaction was utilized in various contexts:

- **Military Applications:** In emergencies, it served as a portable method for filling airships.[3] Its high cost, however, often limited its use to critical situations.[3]
- **Weather Balloons:** For decades, Hydrolith was a safe and convenient means to inflate weather balloons with hydrogen.[3]

- **Laboratory Use:** It has been regularly used in laboratories for producing small quantities of high-purity hydrogen for experiments.[\[3\]](#)

Quantitative Data: Hydrogen Generation

While precise historical records on reaction rates are scarce, modern studies provide insights into the efficiency of hydrogen generation from **calcium hydride**.

Parameter	Value/Observation
Theoretical Hydrogen Yield	9.58 wt % (from CaH_2 without water)
Reaction Control	The reaction with water is vigorous and can be difficult to control. [7]
Modern Composite Yield	An Al-10 mol% CaH_2 mixture (milled for 15h) achieved a 97.8% hydrogen generation yield. [8]
Modern Composite Rate	The same Al-10 mol% CaH_2 mixture reached a maximum generation rate of $2074.3 \text{ mL min}^{-1} \text{ g}^{-1}$. [9] [8]

Experimental Protocol: Laboratory-Scale Hydrogen Generation

The following protocol outlines a general procedure for generating hydrogen gas in a laboratory setting using **calcium hydride**.

Materials:

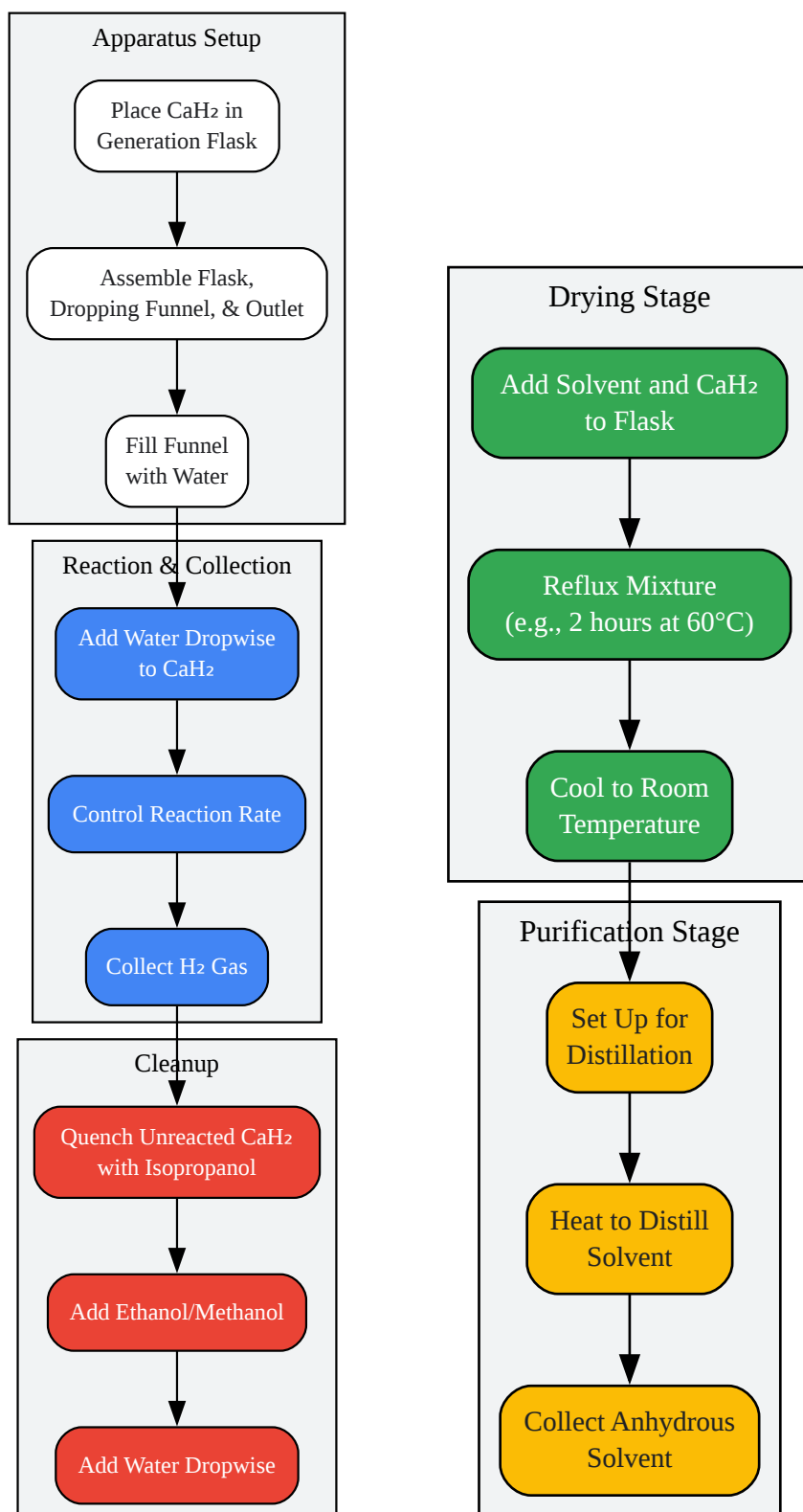
- **Calcium hydride** (CaH_2) powder
- A gas generation flask (e.g., a two-necked round-bottom flask)
- A dropping funnel
- A gas outlet tube connected to a collection apparatus (e.g., a gas syringe or pneumatic trough)

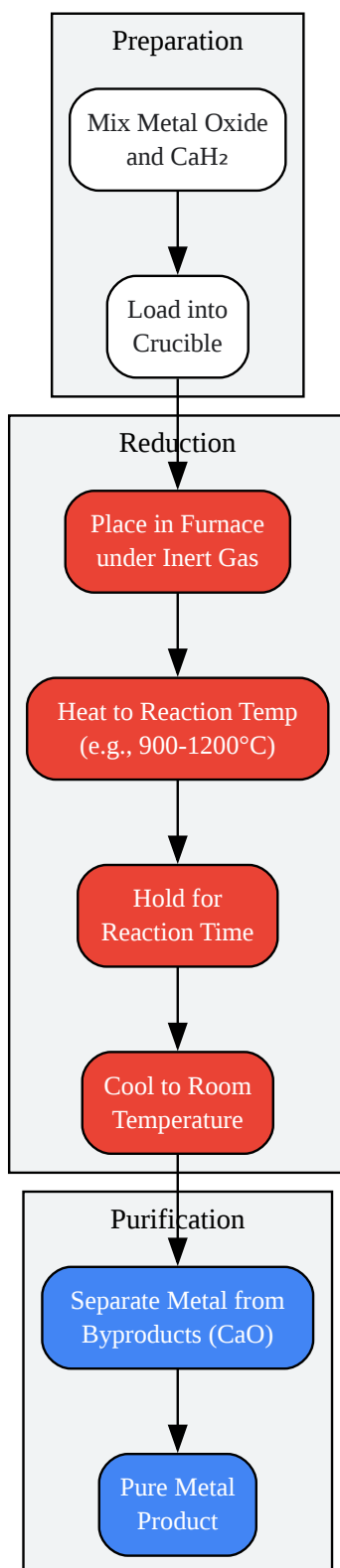
- Deionized water
- Inert atmosphere setup (optional, for high-purity applications)

Procedure:

- Place a weighed amount of **calcium hydride** powder into the gas generation flask. For precise applications, this should be done under an inert atmosphere (e.g., nitrogen or argon) to prevent premature reaction with atmospheric moisture.
- Assemble the apparatus, ensuring the dropping funnel is securely fitted to one neck of the flask and the gas outlet tube to the other.
- Fill the dropping funnel with deionized water.
- Slowly add the water from the dropping funnel to the **calcium hydride** in the flask. The reaction will commence immediately, producing hydrogen gas. The rate of gas evolution can be controlled by adjusting the rate of water addition.
- Collect the generated hydrogen gas via the outlet tube. The gaseous hydrogen and the solid calcium hydroxide byproduct are easily separated.
- Upon completion, any unreacted **calcium hydride** must be quenched safely. This can be achieved by slowly adding a less reactive alcohol like isopropanol, followed by ethanol or methanol, and finally, dropwise addition of water to ensure complete reaction.

Diagram: Hydrogen Generation Workflow





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